

# A Technical Guide to the Physical Properties of Heptafluoro-1-methoxypropane

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## Compound of Interest

Compound Name: Heptafluoro-1-methoxypropane

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**Heptafluoro-1-methoxypropane**, a hydrofluoroether (HFE) known commercially as Novec™ 7000 or HFE-7000, is a colorless, low-odor, and non-flammable fluid. Its unique combination of properties, including low surface tension, high chemical stability, and a favorable environmental profile, has led to its use in a variety of specialized applications. These include roles as a heat transfer fluid, a cleaning solvent for the electronics industry, and a medium for certain chemical reactions.[1] This guide provides an in-depth overview of its key physical properties, outlines standard experimental methodologies for their determination, and illustrates the logical relationships between these characteristics.

## Core Physical and Chemical Data

The fundamental physical properties of **Heptafluoro-1-methoxypropane** are summarized in the table below. These values are critical for modeling its behavior in various applications, from fluid dynamics in cooling systems to its function as a solvent.

| Property            | Value  |
|---------------------|--|
| IUPAC Name          | 1,1,1,2,2,3,3-Heptafluoro-3-methoxypropane[2][3]     |
| Synonyms            | Methyl perfluoropropyl ether, HFE-7000[3]            |
| CAS Registry Number | 375-03-1[1][3]                                       |
| Molecular Formula   | C <sub>4</sub> H <sub>3</sub> F <sub>7</sub> O[1][4] |
| Molecular Weight    | 200.05 g/mol [2]                                     |
| Boiling Point       | 34 °C (93.2 °F)[1][4]                                |
| Melting Point       | -123 °C (-189.4 °F)[1][4]                            |
| Density             | 1.409 - 1.437 g/cm <sup>3</sup> [1][4][5]            |
| Vapor Pressure      | 565.98 mmHg (at 25 °C)[5]                            |
| Surface Tension     | 15.89 mN/m (at 261.89 K)                             |
| Refractive Index    | ~1.3597 (estimate)[1]                                |

## Experimental Protocols for Property Determination

Accurate determination of physical properties is essential for the reliable application of any chemical compound. The following sections detail the principles behind standard laboratory protocols for measuring the key physical properties of a volatile liquid like **Heptafluoro-1-methoxypropane**.

### Melting Point Determination

The melting point, the temperature at which a substance transitions from a solid to a liquid, is a key indicator of purity.[6] For a compound with a very low melting point like **Heptafluoro-1-methoxypropane**, specialized cryogenic equipment is necessary. However, the general principle is based on the capillary method.[7][8]

Methodology: Capillary Method

- **Sample Preparation:** A small, finely powdered sample of the solidified compound is packed into a thin-walled glass capillary tube, which is then sealed.[6]
- **Apparatus:** The capillary tube is placed in a temperature-controlled block or bath within a melting point apparatus, adjacent to a high-accuracy thermometer or temperature probe.[7]
- **Heating and Observation:** The apparatus is cooled to well below the expected melting point. The temperature is then ramped up at a slow, controlled rate (e.g., 1-2 °C per minute) near the melting point.
- **Data Recording:** The temperature at which the first signs of melting are observed and the temperature at which the last solid crystal disappears are recorded. This range represents the melting point. For a pure substance, this range is typically narrow (0.5-1.0 °C).

## Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure. Standard methods often involve distillation under equilibrium conditions.[9]

Methodology: Distillation Method (Adapted from ASTM D1120)

- **Apparatus Setup:** A round-bottom flask is filled with a specific volume of the liquid (**Heptafluoro-1-methoxypropane**) and a few boiling stones to ensure smooth boiling. A condenser is attached vertically to the flask, and a calibrated thermometer is positioned so that its bulb is just below the side arm leading to the condenser.[9]
- **Heating:** The flask is heated gently. The heating rate is controlled to produce a steady rate of reflux in the condenser.
- **Equilibrium:** The system is allowed to reach thermal equilibrium, where the temperature of the vapor condensing on the thermometer bulb remains constant.
- **Measurement:** This stable temperature is recorded as the equilibrium boiling point. The measurement must be corrected for any deviation from standard atmospheric pressure (1 atm or 760 mmHg).[9]

## Density Determination

Density is the mass per unit volume of a substance. For a volatile liquid, it is crucial to minimize evaporative losses during measurement.

Methodology: Pycnometer or Volumetric Flask Method

- **Mass of Empty Vessel:** A clean, dry volumetric flask or pycnometer (a flask of a known, precise volume) is weighed accurately on an analytical balance.[\[10\]](#)[\[11\]](#)
- **Filling:** The vessel is filled with **Heptafluoro-1-methoxypropane** up to the calibration mark, taking care to avoid air bubbles. The vessel is stoppered to prevent evaporation.[\[10\]](#)
- **Mass of Filled Vessel:** The filled vessel is reweighed.
- **Temperature Control:** The temperature of the liquid is measured and recorded, as density is temperature-dependent.[\[11\]](#)
- **Calculation:** The mass of the liquid is found by subtracting the empty vessel's mass from the filled vessel's mass. The density is then calculated by dividing the mass of the liquid by the known volume of the vessel.[\[11\]](#)

## Vapor Pressure Determination

Vapor pressure is a measure of a substance's volatility. The OECD Guideline for the Testing of Chemicals 104 describes several methods for its determination, including the static method, which is suitable for volatile compounds.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[12\]](#)

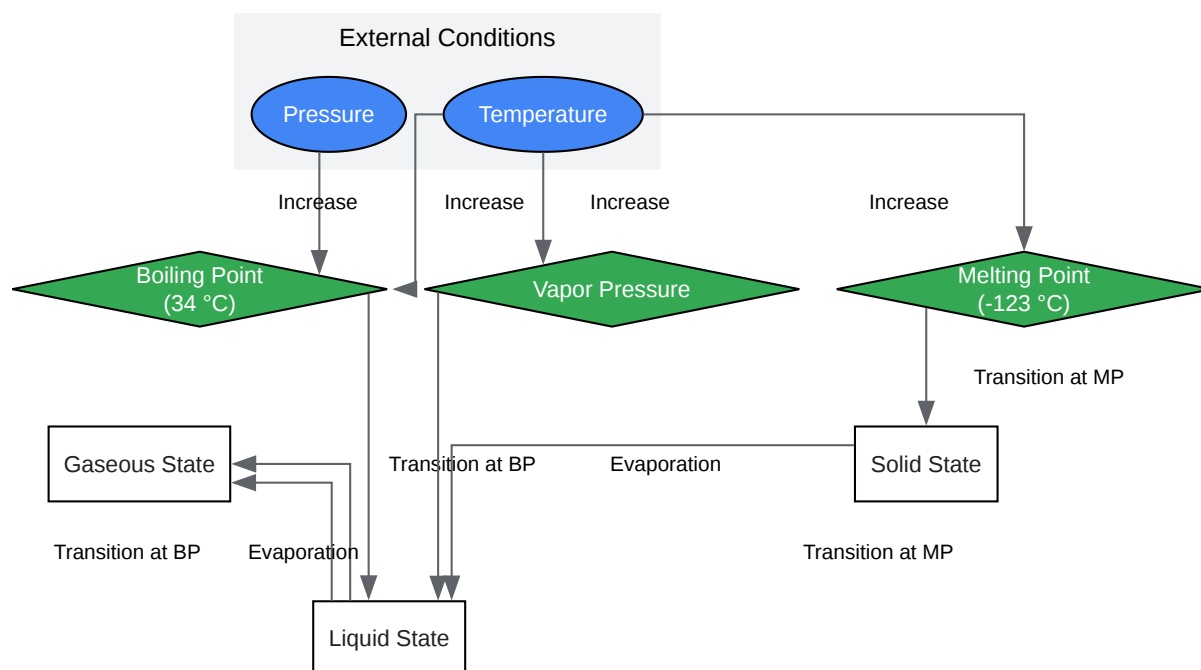
Methodology: Static Method (OECD 104)

- **Sample Preparation:** A small amount of the substance is placed in a sample vessel connected to a pressure-measuring device (manometer) and a vacuum line. The sample must be thoroughly degassed to remove any dissolved air.[\[5\]](#)
- **Equilibrium:** The sample vessel is immersed in a constant-temperature bath and allowed to reach thermal equilibrium. At this point, the pressure in the vessel is solely due to the vapor of the substance in equilibrium with its liquid phase.[\[5\]](#)
- **Measurement:** The pressure is measured using the manometer.

- **Temperature Variation:** The procedure is repeated at several different temperatures to obtain a vapor pressure curve, which shows the relationship between vapor pressure and temperature.[1][5]

## Logical Relationships of Physical Properties

The physical properties of a substance are interconnected and dictate its state of matter under different conditions. The following diagram illustrates the logical relationship between temperature, pressure, and the physical state of **Heptafluoro-1-methoxypropane**, governed by its intrinsic melting and boiling points.



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Caption: Relationship between physical states and properties.

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